

"Selenocystamine dihydrochloride CAS number and molecular weight"

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Compound of Interest

Compound Name: Selenocystamine dihydrochloride

Cat. No.: B1257017

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Selenocystamine Dihydrochloride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Core Chemical Properties

This document provides a technical summary of **Selenocystamine dihydrochloride**, a selenium-containing organic compound with applications in biochemical research. The following table outlines its fundamental chemical identifiers and properties.

Property	Value	Citation
CAS Number	3542-13-0	[1][2][3]
Molecular Weight	318.99 g/mol	[1][2][3]
Molecular Formula	C ₄ H ₁₄ Cl ₂ N ₂ Se ₂	
Synonyms	2,2'-diselenobis-Ethanamine hydrochloride (1:2)	[1][3]
Appearance	Yellow to orange powder	[1]
Solubility	Soluble in water	[1]

Applications in Research

Selenocystamine dihydrochloride has been utilized in several areas of biochemical and virological research. Its primary reported applications include:

- **Enzyme Inhibition:** It has been identified as an inhibitor of the particle-associated RNA-dependent RNA polymerase in both influenza A and B viruses.[4] This inhibitory action is immediate upon addition to the enzymatic assay.[4]
- **Enzyme Activity Assays:** The compound has been used to investigate its effect on the in vitro activity of PP2A phosphatase.
- **Catalysis:** It has been employed as a catalyst for the disulfide-cleaving reagent, dithiothreitol (DTT).

Experimental Protocols

While detailed, contemporary step-by-step protocols for the use of **Selenocystamine dihydrochloride** are not readily available in the public domain, summaries of experimental methodologies can be extracted from the literature.

Inhibition of Influenza Virus RNA-Dependent RNA Polymerase

An early study demonstrated the inhibitory effect of **Selenocystamine dihydrochloride** on the RNA-dependent RNA polymerase of various influenza virus strains.[4] The general methodology is outlined below.

Objective: To determine the inhibitory effect of **Selenocystamine dihydrochloride** on the RNA-dependent RNA polymerase activity associated with influenza virus particles.

Methodology Summary:

- **Virus Preparation:** Influenza virus strains (e.g., influenza B/LEE/40, influenza A/WSN/34) are purified.

- **Polymerase Assay:** An in vitro RNA-dependent RNA polymerase assay is established using the purified virus particles as the source of the enzyme.
- **Inhibitor Addition:** **Selenocystamine dihydrochloride** is introduced into the assay at various concentrations. A concentration of 0.003 mM was shown to inhibit the polymerase activity.[4]
- **Activity Measurement:** The polymerase activity is measured, likely through the incorporation of radiolabeled nucleotides into RNA.
- **Reversibility Studies:** To determine if the inhibition is reversible, a rescue agent such as β -mercaptoethanol (e.g., at 0.06 mM) can be added to the inhibited reaction.[4] Alternatively, the virus-inhibitor mixture can be subjected to dialysis.[4]

Preparation of Stock and Working Solutions

For in vitro and in vivo experiments, proper solubilization of **Selenocystamine dihydrochloride** is crucial.

In Vitro Stock Solution Preparation:

- For aqueous stock solutions, dissolve the compound in water. If needed, filter-sterilize the solution using a 0.22 μ m filter before use.[5]
- For organic stock solutions, Dimethyl sulfoxide (DMSO) can be used.[5]

In Vivo Formulation (Example):

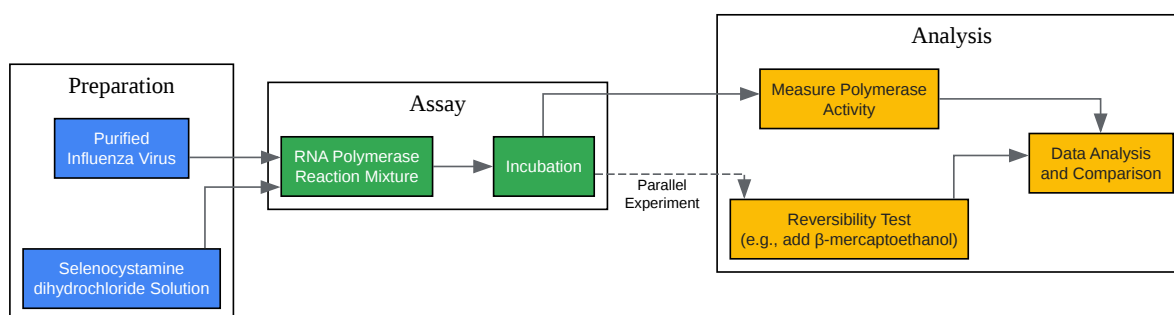
A multi-solvent system may be required for achieving a clear solution for animal studies. An example formulation involves a sequential addition of solvents:

- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% Saline

It is recommended to prepare a stock solution in DMSO first and then add the co-solvents sequentially.[5]

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for assessing the inhibitory activity of **Selenocystamine dihydrochloride** on influenza RNA-dependent RNA polymerase.



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Caption: Workflow for Influenza Polymerase Inhibition Assay.

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